

# Technical Support Center: Troubleshooting .NET OPC Client Connection Issues

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This guide provides troubleshooting steps and answers to frequently asked questions for researchers, scientists, and drug development professionals experiencing connection issues with their custom .NET OPC clients.

## Frequently Asked Questions (FAQs)

**Q1:** What are the most common causes of connection failures for .NET OPC clients?

**A1:** The most frequent issues stem from incorrect DCOM (Distributed Component Object Model) configurations, restrictive firewall settings, network connectivity problems, and issues with OPC server availability. For OPC UA, certificate validation and endpoint URL mismatches are also common culprits.

**Q2:** I'm receiving an "Access is Denied" error. What should I check?

**A2:** An "Access is Denied" error, often appearing as HRESULT: 0x80070005, typically points to a DCOM security issue.<sup>[1]</sup> The user account under which the .NET OPC client is running may not have the necessary permissions on the OPC server machine. You need to configure DCOM security settings for launch, activation, and access permissions for the specific user or group.<sup>[2]</sup> <sup>[3]</sup><sup>[4]</sup> It's also important to remember that OPC communication is bidirectional; the OPC server needs to make callbacks to the client, so the server's user account must also have appropriate permissions on the client machine.<sup>[5]</sup>

**Q3:** My connection attempt is timing out. What could be the reason?

A3: Connection timeouts can occur for several reasons. Network latency between the client and server is a primary suspect.[\[6\]](#) If the OPC server is handling a large number of nodes or is under heavy load, it may not respond within the client's configured timeout period.[\[7\]](#) It's also possible that a firewall is blocking the connection, leading to a timeout. Poorly tuned OPC UA timeouts can also trigger unnecessary disconnects and reconnections.[\[6\]](#)

Q4: How do I troubleshoot "Server not found" or "Host not found" errors?

A4: This error indicates that the client cannot resolve the hostname or IP address of the OPC server.[\[8\]](#) Ensure that the server's hostname is correct and resolvable from the client machine (you can use the ping command to test this). Also, verify that the OPCEnum service is running on the server computer, as this service provides the list of available OPC servers to clients.[\[9\]](#) [\[10\]](#)

Q5: I can connect to the OPC server, but I can't read any data and all item qualities are "Bad". Why?

A5: This scenario often points to a DCOM authentication issue where the initial connection succeeds, but subsequent callbacks from the server to the client fail. This can happen if the security settings allow the initial connection from the client but prevent the server from authenticating with the client for data updates.[\[1\]](#) Ensure that the authentication levels and permissions are correctly configured on both the client and server machines.[\[11\]](#)

## Troubleshooting Guides

### Guide 1: Resolving DCOM Configuration Issues (for OPC DA)

Detailed experimental protocols for configuring DCOM can be complex and vary based on your network environment. It is often recommended to involve a network administrator.[\[11\]](#)

Methodology:

- User Account Consistency: Ensure the user account running the OPC client exists with the exact same username and password on the OPC server machine, especially in a workgroup environment.[\[1\]](#)[\[9\]](#)

- DCOM Configuration Utility (dcomcnfg):
  - Open dcomcnfg on both the client and server machines.
  - Navigate to "Component Services" -> "Computers" -> "My Computer".
  - Right-click "My Computer" and select "Properties".
  - Default Properties Tab:
    - Set "Default Authentication Level" to "Connect".
    - Set "Default Impersonation Level" to "Identify" or "Impersonate".[\[11\]](#)
  - COM Security Tab:
    - Access Permissions: Click "Edit Limits..." and "Edit Default...". Add the specific user account or user group for your OPC communication and grant "Local Access" and "Remote Access".
    - Launch and Activation Permissions: Click "Edit Limits..." and "Edit Default...". Add the necessary user account or group and grant "Local Launch", "Remote Launch", "Local Activation", and "Remote Activation".[\[4\]](#)
- OPC Server Specific Settings:
  - In dcomcnfg, navigate to "DCOM Config".
  - Find your specific OPC server application in the list.
  - Right-click and go to "Properties".
  - Under the "Security" tab, you can customize permissions specifically for this server if you don't want to rely on the system-wide defaults.
  - Under the "Identity" tab, ensure the account that runs the OPC server application has the necessary permissions. "The launching user" can sometimes fail if that user is not authenticated on the server.[\[12\]](#)

## Troubleshooting Workflow for DCOM Issues

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A decision-making workflow for troubleshooting DCOM issues.

## Guide 2: Configuring Firewalls for OPC Communication

Firewalls are a common source of connection problems. It's recommended to first disable the firewalls on both the client and server machines to confirm if they are the cause, and then configure the necessary exceptions.[11][12]

### OPC DA Firewall Configuration

For OPC DA (based on DCOM), you need to allow the RPC service and the specific OPC server executable through the firewall.

Port/Application	Protocol	Direction	Purpose
TCP Port 135	TCP	Inbound	DCOM Port Mapper
OpcEnum.exe	TCP	Inbound	Provides list of OPC servers
Your OPC Server Executable	TCP	Inbound	Main OPC server communication

## OPC UA Firewall Configuration

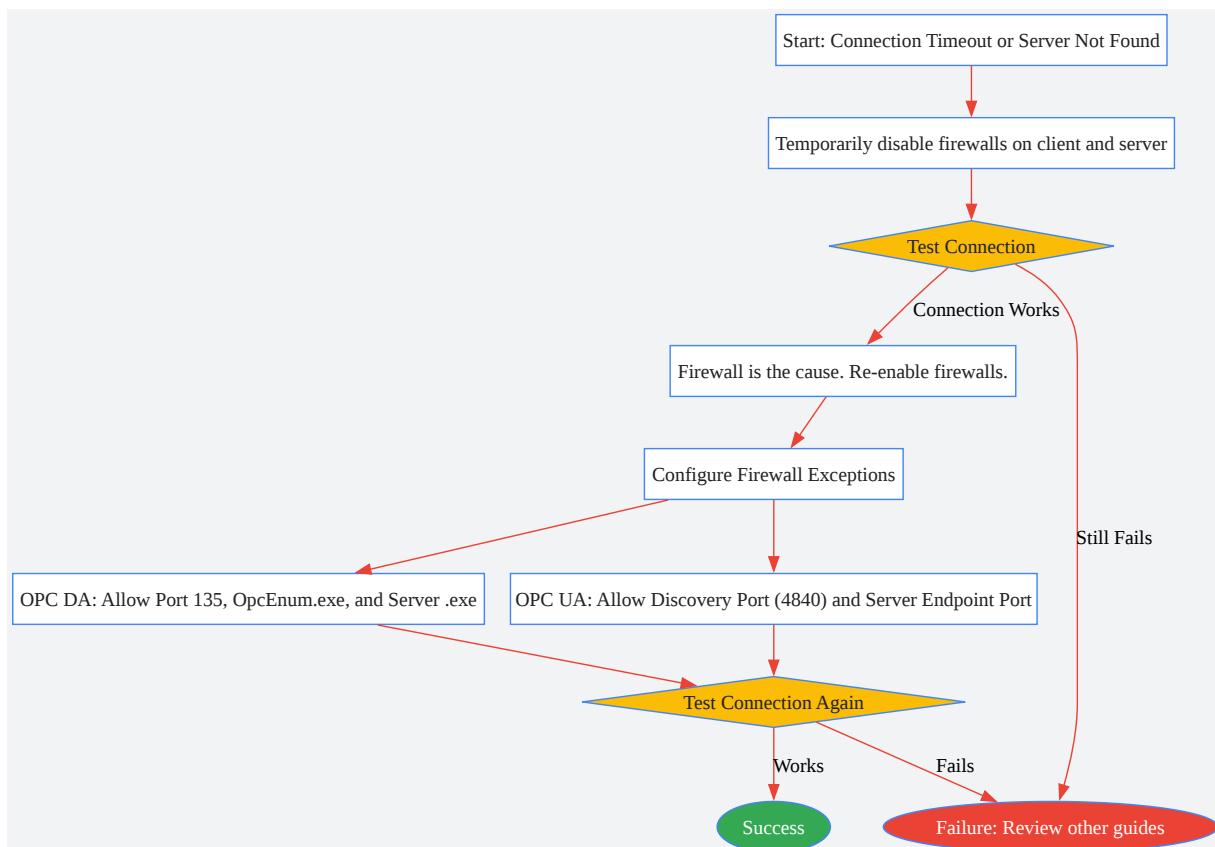
OPC UA is generally more firewall-friendly as it uses specific, configurable ports.

Port/Application	Protocol	Direction	Purpose
TCP Port 4840	TCP	Inbound	Standard OPC UA Discovery Server Port
OPC UA Server Endpoint Port	TCP	Inbound	Configured port for the server endpoint

Methodology for Windows Firewall Configuration:

- Open Windows Defender Firewall with Advanced Security.
- Create a New Inbound Rule:
  - Select "Rule Type" as "Port" for port-based exceptions or "Program" for application-specific exceptions.
  - For port rules, specify the TCP port number (e.g., 135, 4840).
  - For program rules, browse to the path of the executable (e.g., C:\Windows\System32\OpcEnum.exe or your OPC server's .exe file).
  - Allow the connection for the required network profiles (Domain, Private, Public).
  - Give the rule a descriptive name.
- Apply the rule on both the client and server machines as needed.

Logical Diagram for Firewall Troubleshooting

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A logical workflow for diagnosing firewall-related connection issues.

## Guide 3: Handling OPC UA Certificate Issues

OPC UA uses a certificate-based security model. Connection failures can occur if the client and server do not trust each other's certificates.

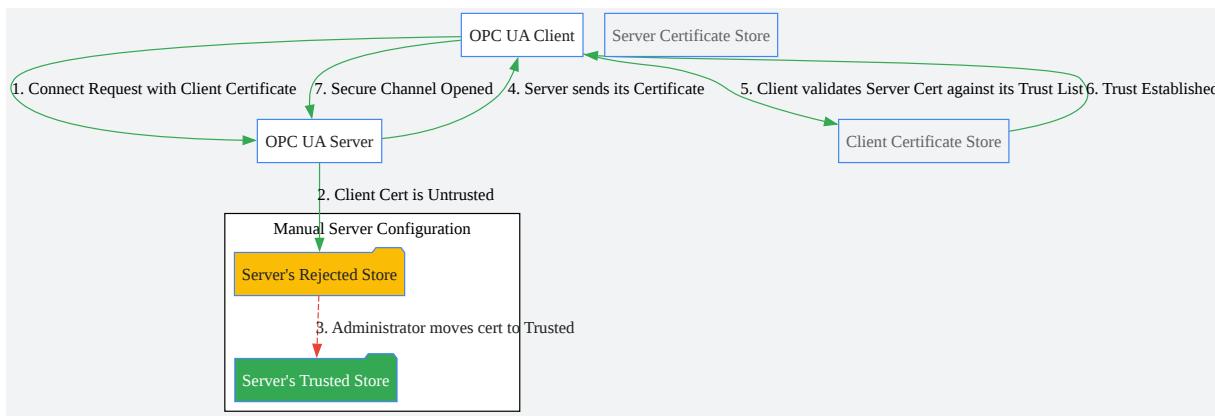
Common Errors:

- Bad\_SecureChannelClosed
- Bad\_CertificateUntrusted
- Bad\_CertificateTimeInvalid[[13](#)]

Methodology for Certificate Trust:

- Certificate Exchange: When a .NET OPC UA client first attempts to connect to a server, the server may place the client's certificate in a "rejected" folder.
- Server-Side Trust: You must manually move the client's certificate from the "rejected" folder to the "trusted" folder in the server's certificate store. The exact location of these folders depends on the OPC UA server implementation.
- Client-Side Trust: Similarly, if the client application rejects the server's certificate, you will need to configure the client to trust it. This is often handled in the client's application configuration or certificate store.[[14](#)]
- Time Synchronization: Ensure that the system clocks on both the client and server machines are synchronized. A significant time difference can cause certificate validation to fail.[[13](#)]

Signaling Pathway for OPC UA Certificate Validation



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The process of establishing trust through certificate exchange in OPC UA.

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